

Application Note: Dissolution Testing Methods for Rotundin Hydrate Tablets

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Compound of Interest

Compound Name: Rotundin hydrate

CAS No.: 219697-24-2

Cat. No.: B600692

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Executive Summary & Scientific Rationale

Rotundin (L-Tetrahydropalmatine or L-THP) is a levorotatory alkaloid extracted from *Stephania rotunda* and *Corydalis yanhusuo*, widely used for its analgesic and sedative properties. As a Class II/IV drug (depending on salt form) in the Biopharmaceutics Classification System (BCS), its oral bioavailability is rate-limited by dissolution.

Rotundin Hydrate (the base form) exhibits pH-dependent solubility. It is practically insoluble in water but highly soluble in acidic media due to the protonation of the tertiary amine (pKa

6.6). Therefore, the design of a discriminatory dissolution method must leverage this ionization behavior to ensure sink conditions while mimicking the gastric environment where the drug primarily dissolves.

This guide details a robust, field-proven dissolution protocol aligned with Vietnamese Pharmacopoeia (ĐBVN V) standards and USP <711> requirements, supported by recent In Vitro-In Vivo Correlation (IVIVC) studies.

Method Development Strategy

The development of this method relies on three critical pillars: Sink Conditions, Physiological Relevance, and Hydrodynamics.

Solubility Profile & Medium Selection

Rotundin base is lipophilic. Testing in neutral water yields negligible release. To achieve sink conditions (where saturation solubility

> 3 times the drug concentration), an acidic medium is mandatory.

- 0.1 N HCl (pH 1.2): Mimics the gastric environment. The amine group is fully protonated, maximizing solubility.
- Acetate Buffer (pH 4.5): Useful for profiling, but solubility drops significantly.
- Phosphate Buffer (pH 6.8): Not recommended for QC release as Rotundin precipitates.

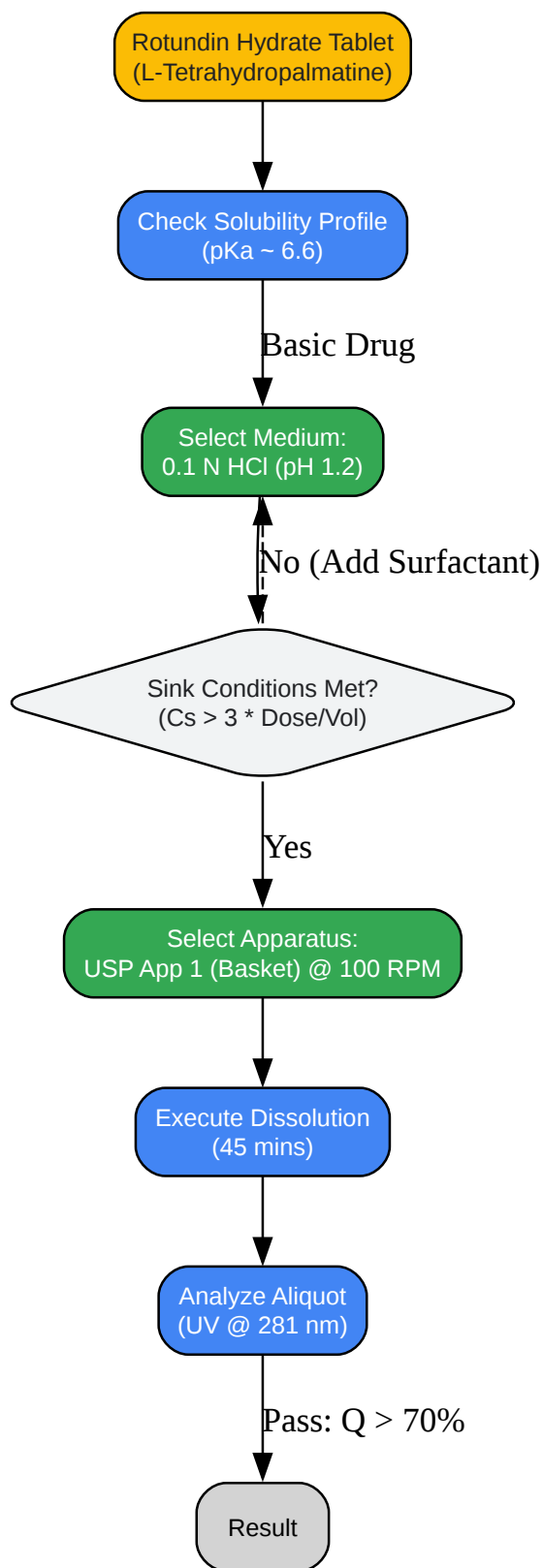
Decision: 0.1 N HCl is selected as the standard QC medium to ensure complete release within 45 minutes.

Apparatus Selection

- Apparatus 2 (Paddle): Often leads to "coning" (mounding) of the insoluble base powder at the vessel bottom before it dissolves, causing high variability.
- Apparatus 1 (Basket): Confines the dosage form, preventing coning and ensuring consistent hydrodynamic shear. Recent IVIVC studies indicate Apparatus 1 provides the best correlation with plasma concentration profiles for L-THP tablets.

Workflow Visualization

The following diagram illustrates the logic flow for method selection and execution.



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Figure 1: Decision tree for Rotundin dissolution method development, prioritizing acidic media for solubility.

Standard Dissolution Protocol

This protocol is optimized for **Rotundin Hydrate** Tablets (30 mg / 60 mg).

Instrumentation & Reagents

- Dissolution Tester: Compliant with USP <711> (e.g., Agilent, Sotax, Erweka).
- Spectrophotometer: UV-Vis capable of 1 nm bandwidth (e.g., Shimadzu, Thermo).
- Medium: Hydrochloric Acid 0.1 N (Prepared from 37% HCl ACS grade).
- Filters: 0.45 μm PVDF or PTFE (Nylon may adsorb alkaloids; validation required).

Operating Parameters

Parameter	Specification	Rationale
Apparatus	USP Apparatus 1 (Basket)	Prevents floating/coning; stabilizes hydrodynamics.
Speed	100 RPM	Sufficient agitation to erode the hydrate crystal lattice.
Medium Volume	900 mL	Ensures sink conditions for up to 100 mg dose.
Temperature	37.0 \pm 0.5 $^{\circ}\text{C}$	Physiological body temperature.
Time Point	45 Minutes	Standard single-point QC acceptance.
Detection	UV Absorbance @ 281 nm	for L-Tetrahydropalmatine.

Step-by-Step Procedure

Step 1: Medium Preparation (0.1 N HCl)

- Add 8.5 mL of concentrated Hydrochloric Acid (37%) to approx. 900 mL of degassed purified water.
- Dilute to 1000 mL with purified water.
- Mix well. Degas using vacuum filtration or helium sparging to prevent bubble formation on the baskets.

Step 2: Standard Solution Preparation

- Weigh accurately 30 mg of Rotundin Reference Standard (RS).
- Transfer to a 100 mL volumetric flask.
- Add 5 mL of Methanol to aid initial wetting (optional but recommended for the hydrate form).
- Sonicate for 5 minutes.
- Dilute to volume with Dissolution Medium (0.1 N HCl).
- Dilute further (e.g., 5 mL

50 mL) to bracket the expected sample concentration (approx. 33 µg/mL for a 30 mg tablet in 900 mL).

Step 3: Dissolution Run

- Place 900 mL of medium into each vessel. Equilibrate to 37°C.
- Place one tablet into each dry basket (Apparatus 1).
- Lower the drive head; ensure baskets are submerged and rotation starts immediately at 100 RPM.
- Cover vessels to minimize evaporation.

Step 4: Sampling & Analysis

- At 45 minutes, withdraw 10 mL of medium from the zone midway between the liquid surface and the top of the basket.

- Immediately filter through a 0.45 μm filter. Discard the first 3-5 mL of filtrate (saturates the filter).
- Measure Absorbance () and Standard () at 281 nm using 0.1 N HCl as the blank.

Step 5: Calculation

Where

is the purity of the standard (decimal).

Analytical Method Validation (ICH Q2)

To ensure trustworthiness, the UV method must be validated.

Specificity

- Test: Scan the Placebo (excipients without drug) in 0.1 N HCl.
- Criteria: No significant absorbance at 281 nm (< 1% of analyte absorbance).

Linearity

- Test: Prepare 5 concentrations ranging from 20% to 120% of the target concentration (e.g., 6 $\mu\text{g}/\text{mL}$ to 40 $\mu\text{g}/\text{mL}$).
- Criteria:

Accuracy (Recovery)

- Test: Spike placebo with known amounts of Rotundin RS at 80%, 100%, and 120% levels.
- Criteria: Recovery between 98.0% and 102.0%.

Filter Compatibility

- Test: Compare filtered standard solution vs. centrifuged standard solution.
- Criteria: Difference in absorbance

2.0%. Note: Rotundin can adsorb to Nylon; PVDF is preferred.

Troubleshooting & Common Issues

Issue	Probable Cause	Corrective Action
Low Results (<70%)	Incomplete wetting of hydrate form.	Ensure medium is degassed. Check if tablets are "capping" in the basket.
High Variability (RSD > 5%)	Coning (if using Paddle) or clogging (if using Basket).	Switch to Apparatus 1 (Basket) at 100 RPM. Ensure mesh is clean.
Drifting Baseline	Air bubbles or particulates.	Degas medium thoroughly. Ensure filtration is effective.

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